

4-Phenylcyclohexene: A Technical Guide on its Historical Context and Discovery

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Compound of Interest

Compound Name: 4-Phenylcyclohexene

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Executive Summary

4-Phenylcyclohexene, a volatile organic compound (VOC) with the chemical formula C₁₂H₁₄, possesses a dual and fascinating history. Initially synthesized in the early 20th century through the pioneering work on the Diels-Alder reaction, it later gained prominence as an incidental discovery in the field of environmental science. This technical guide provides an in-depth exploration of the historical context surrounding **4-Phenylcyclohexene**, detailing its intentional synthesis and its subsequent identification as an industrial byproduct. The document presents quantitative data, experimental protocols, and visual diagrams to offer a comprehensive resource for researchers, scientists, and professionals in drug development.

Historical Context and Discovery

The history of **4-Phenylcyclohexene** unfolds along two distinct but interconnected timelines: its deliberate creation in the laboratory and its later, serendipitous discovery as a marker for indoor air quality.

The Era of Intentional Synthesis: The Diels-Alder Reaction

The first synthesis of **4-Phenylcyclohexene** is intrinsically linked to the discovery of the Diels-Alder reaction, a cornerstone of modern organic chemistry. Developed by Otto Diels and Kurt

Alder in 1928, this [4+2] cycloaddition provided a powerful method for forming six-membered rings. The reaction between a conjugated diene (1,3-butadiene) and a substituted alkene, or dienophile (styrene), proved to be a direct route to **4-Phenylcyclohexene**.

While a singular, seminal publication titled "The First Synthesis of **4-Phenylcyclohexene**" is not evident in the historical literature, its creation was an early and logical application of this Nobel Prize-winning reaction. Early investigations into the scope and mechanism of the Diels-Alder reaction in the 1930s and 1940s would have inevitably involved the reaction of simple, readily available dienes and dienophiles, such as 1,3-butadiene and styrene.

The Age of Incidental Discovery: An Industrial Byproduct

Decades after its initial synthesis in academic laboratories, **4-Phenylcyclohexene** emerged in a completely different context: as a significant component of indoor air pollution. Its discovery as a volatile organic compound (VOC) is a direct consequence of the post-World War II boom in synthetic polymer production.

The compound was identified as an unintentional byproduct in the manufacturing of styrene-butadiene rubber (SBR) latex, a common backing material for carpets.^[1] The characteristic "new carpet smell" is, in large part, attributable to the off-gassing of **4-Phenylcyclohexene**.^[2]

A pivotal moment in the history of **4-Phenylcyclohexene**'s discovery as an environmental agent occurred in 1987. New carpet installation at the U.S. Environmental Protection Agency (EPA) headquarters led to widespread health complaints among employees, triggering an intensive investigation into the chemical emissions from the carpeting.^[2] This event brought significant public and scientific attention to **4-Phenylcyclohexene** and its potential health effects, leading to the establishment of industry standards for VOC emissions from building materials.^[2]

Quantitative Data

The physical and spectroscopic properties of **4-Phenylcyclohexene** have been extensively characterized. The following tables summarize key quantitative data for easy reference and comparison.

Table 1: Physical and Chemical Properties of **4-Phenylcyclohexene**

Property	Value	Reference(s)
CAS Number	4994-16-5	[1] [3]
Molecular Formula	C ₁₂ H ₁₄	[3]
Molecular Weight	158.24 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]
Density	0.9715 g/cm ³ at 20 °C	[1]
Boiling Point	235 °C at 760 mmHg	[1]
56-59 °C at 0.83-0.98 Torr	[1]	
Solubility	Slightly soluble in water; highly soluble in organic solvents	[1]
Refractive Index (n _{20/D})	1.539-1.545	[4]

Table 2: Spectroscopic Data for **4-Phenylcyclohexene**

Spectroscopic Technique	Key Data Points	Reference(s)
¹³ C NMR	Data available in public databases.	[3]
Mass Spectrometry (GC-MS)	Molecular ion peak (M ⁺) at m/z 158.	[3]
Infrared (IR) Spectroscopy	C-H stretching (aromatic): ~3030-3100 cm ⁻¹ C-H stretching (alkene): ~3020-3100 cm ⁻¹ C=C stretching: ~1450-1600 cm ⁻¹ C=C stretching (alkene): ~1640-1680 cm ⁻¹ Aromatic C=C stretching: ~1450-1600 cm ⁻¹	[1]

Experimental Protocols

The primary method for the intentional synthesis of **4-Phenylcyclohexene** is the Diels-Alder reaction. The following protocol is a representative procedure based on early accounts of this reaction.

Synthesis of 4-Phenylcyclohexene via Diels-Alder Reaction

Objective: To synthesize **4-Phenylcyclohexene** from 1,3-butadiene and styrene.

Materials:

- 1,3-butadiene
- Styrene
- Hydroquinone (as a polymerization inhibitor)
- Toluene (or another suitable high-boiling solvent)
- Anhydrous magnesium sulfate (for drying)
- Autoclave or a sealed, high-pressure reaction vessel
- Distillation apparatus

Procedure:

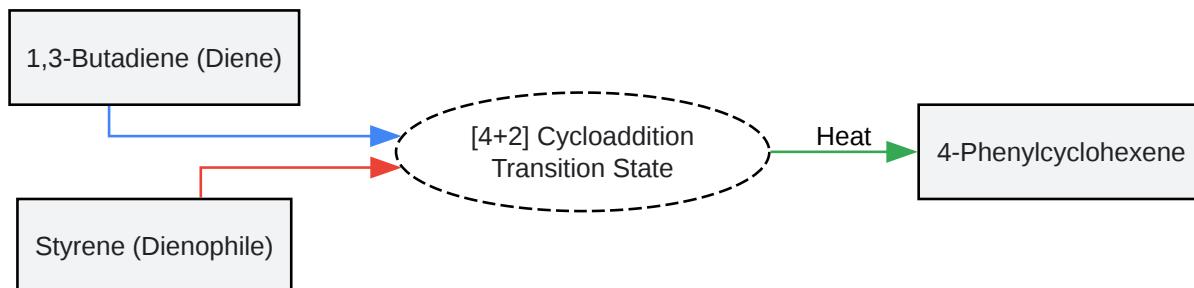
- Reaction Setup: In a high-pressure autoclave, combine equimolar amounts of styrene and liquefied 1,3-butadiene. A small amount of hydroquinone is added to inhibit the polymerization of the reactants. Toluene can be used as a solvent.
- Reaction Conditions: The sealed vessel is heated to a temperature between 150-200 °C. The reaction is typically maintained for several hours to ensure a reasonable conversion. The pressure inside the vessel will increase due to the vapor pressure of the reactants at the elevated temperature.

- Work-up: After cooling the reaction vessel to room temperature, the excess 1,3-butadiene is carefully vented. The remaining liquid mixture is transferred to a round-bottom flask.
- Purification: The unreacted styrene and the toluene solvent are removed by distillation under reduced pressure. The resulting crude product is then purified by vacuum distillation to yield **4-Phenylcyclohexene**. The fraction boiling at approximately 56-59 °C at 0.83-0.98 Torr is collected.^[1]
- Characterization: The purified product is characterized by its physical constants (boiling point, refractive index) and spectroscopic methods (IR, NMR, and Mass Spectrometry) to confirm its identity and purity.

Expected Yield: The yields for this reaction can vary depending on the specific conditions but are generally moderate to good.

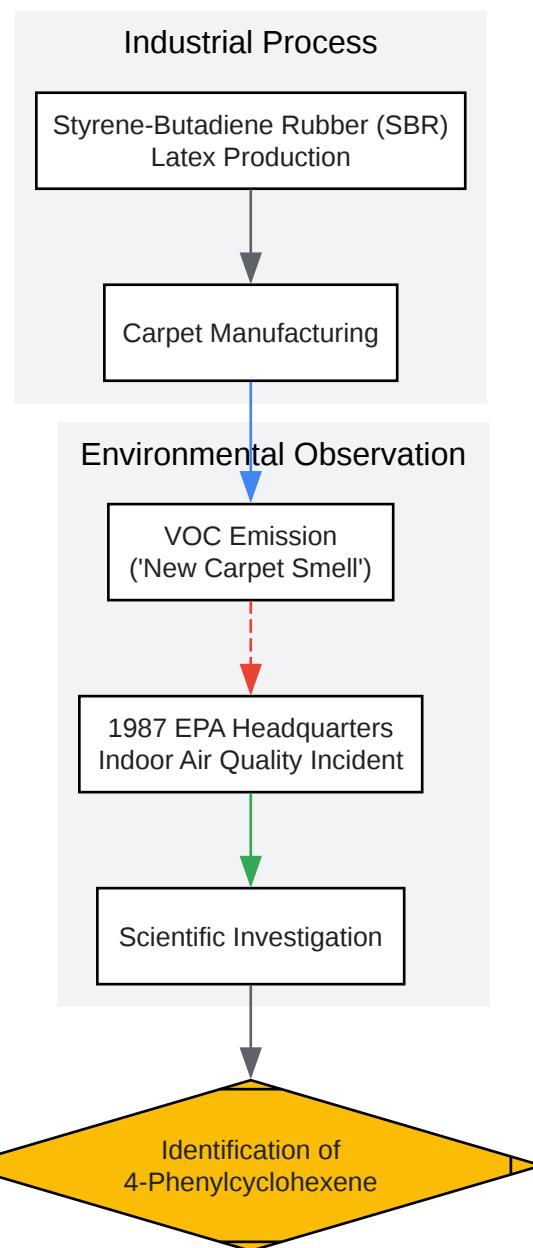
Visualizations

The following diagrams illustrate the key pathways and logical flows described in this guide.



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Caption: Diels-Alder synthesis of **4-Phenylcyclohexene**.



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Caption: Discovery of **4-Phenylcyclohexene** as a VOC.

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